

Application Notes and Protocols: Thiane and Thiophene Derivatives in Agrochemical Research

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Compound of Interest

Compound Name: Methyl thiane-4-carboxylate

Cat. No.: B159521

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Audience: Researchers, scientists, and drug development professionals.

Note: Extensive research has revealed a scarcity of publicly available data directly implicating **methyl thiane-4-carboxylate** in specific, large-scale agrochemical applications. However, the structurally related thiane and, more prominently, thiophene moieties are integral to the development of a variety of fungicides, insecticides, and herbicides. These notes, therefore, focus on the broader applications of thiane and thiophene derivatives in agrochemical research, providing insights into their synthesis and biological activities.

Fungicidal Applications of Thiophene Derivatives

Thiophene-containing compounds have emerged as a significant class of fungicides, often acting as bioisosteres of phenyl groups in established pharmacophores. Their fungicidal activity is frequently linked to the inhibition of succinate dehydrogenase (SDH), a key enzyme in the mitochondrial respiratory chain.

N-Thienylcarboxamides as SDH Inhibitors

A study on N-thienylcarboxamides demonstrated that the position of substituents on the thiophene ring is crucial for fungicidal efficacy against gray mold (*Botrytis cinerea*). Specifically, N-(2-substituted-3-thienyl)carboxamides and N-(3-substituted-4-thienyl)carboxamides exhibited

high activity, comparable to their phenyl analogues and the commercial fungicide penthiopyrad[1].

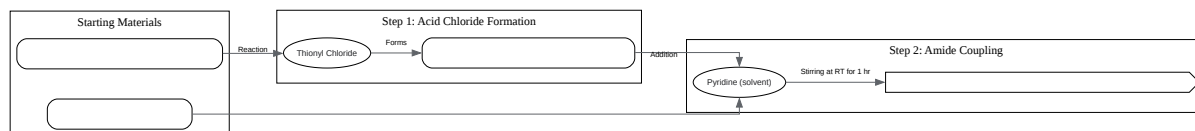
Data Presentation: In Vitro Fungicidal Activity of N-Thienylcarboxamide Isomers against *B. cinerea*[1]

Compound Type	Substituent	IC50 (mg/L)	IC90 (mg/L)
N-(2-substituted-3-thienyl)	Phenyl	0.36	1.1
N-(2-substituted-3-thienyl)	4-Chlorophenyl	0.11	0.35
N-(3-substituted-4-thienyl)	4-Chlorophenyl	0.29	1.0
N-(3-substituted-2-thienyl)	4-Chlorophenyl	>10	>10
N-(2-substituted-phenyl)	Phenyl	0.28	1.1

Experimental Protocol: Synthesis of N-[3-(4-Chlorophenyl)-4-thienyl]-1-methyl-3-(trifluoromethyl)pyrazole-4-carboxamide[1]

This protocol describes the synthesis of a potent N-thienylcarboxamide fungicide.

Workflow for Synthesis of a Thiophene-based Fungicide



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Caption: Synthesis of an N-thienylcarboxamide fungicide.

Materials:

- 3-Amino-4-(4-chlorophenyl)thiophene
- 1-Methyl-3-(trifluoromethyl)pyrazole-4-carboxylic acid
- Thionyl chloride
- Pyridine

Procedure:

- Prepare 1-methyl-3-(trifluoromethyl)pyrazole-4-carbonyl chloride by reacting 1-methyl-3-(trifluoromethyl)pyrazole-4-carboxylic acid with thionyl chloride.
- Dissolve 3-amino-4-(4-chlorophenyl)thiophene (1.0 eq) in pyridine.
- To the solution from step 2, add the 1-methyl-3-(trifluoromethyl)pyrazole-4-carbonyl chloride (1.0 eq) at room temperature.
- Stir the reaction mixture for 1 hour at room temperature.

- After the reaction is complete, proceed with standard workup and purification procedures to isolate the final product.

Insecticidal Applications of Thiane and Thiophene Derivatives

Derivatives of both thiane and thiophene have been explored for their insecticidal properties, targeting a range of pests.

2-Substituted-1,3-dithiane Derivatives

Sixteen novel 2-(brominated furanyl or thiophenyl)-1,3-dithiane derivatives were synthesized and evaluated for their insecticidal activity. The preliminary bioassay indicated that all synthesized compounds exhibited some level of insecticidal activity at a concentration of 600 µg/mL[2].

Data Presentation: Insecticidal Activity of a 2-Substituted-1,3-dithiane Derivative[2]

Compound	Target Pest	Concentration (µg/mL)	Lethality (%)
M11	Myzus persicae	600	90

Thienylpyridine and Thieno[2,3-b]pyridine Derivatives

A series of novel thienylpyridines and thieno[2,3-b]pyridines were synthesized and evaluated for their insecticidal activity against nymphs and adults of *Aphis gossypii*. Some of these compounds showed promising results[3][4].

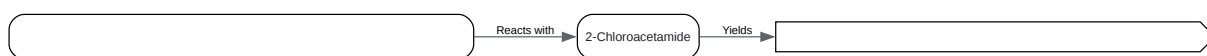
Data Presentation: Insecticidal Activity of Thieno[2,3-b]pyridine Derivatives against *Aphis gossypii*[4]

Compound	Sublethal Concentration (LC50)	Effect
4	< LC50	Promising results
9b	< LC50	Promising results
9c	< LC50	Promising results

Experimental Protocol: Synthesis of Ethyl 6-((2-amino-2-oxoethyl)thio)-5-cyano-2-methyl-4-(thiophen-2-yl)nicotinate[3]

This protocol outlines the synthesis of a thienylpyridine derivative with insecticidal potential.

Workflow for Synthesis of a Thienylpyridine Insecticide Intermediate



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Caption: Synthesis of a thienylpyridine intermediate.

Materials:

- Ethyl 5-cyano-2-methyl-4-(thiophen-2-yl)-6-thioxo-1,6-dihydropyridine-3-carboxylate
- 2-Chloroacetamide or its N-aryl derivatives

Procedure:

- React ethyl 5-cyano-2-methyl-4-(thiophen-2-yl)-6-thioxo-1,6-dihydropyridine-3-carboxylate with 2-chloroacetamide or its N-aryl derivatives.
- The reaction yields ethyl 6-((2-amino-2-oxoethyl)thio)-5-cyano-2-methyl-4-(thiophen-2-yl)nicotinate or its corresponding N-aryl derivatives.

- Further cyclization of these products can be carried out by heating in absolute ethanol with a catalytic amount of sodium ethoxide to yield isomeric thieno[2,3-b]pyridines.

Herbicidal Applications of Thiophene Derivatives

Thiophene carboxylates and related structures have been investigated as herbicides. A notable example is the active ingredient in a patented method for preparing a methyl 4-[(...)-sulfamoyl]-5-methylthiophene-3-carboxylate derivative, indicating the relevance of this scaffold in herbicide development[5].

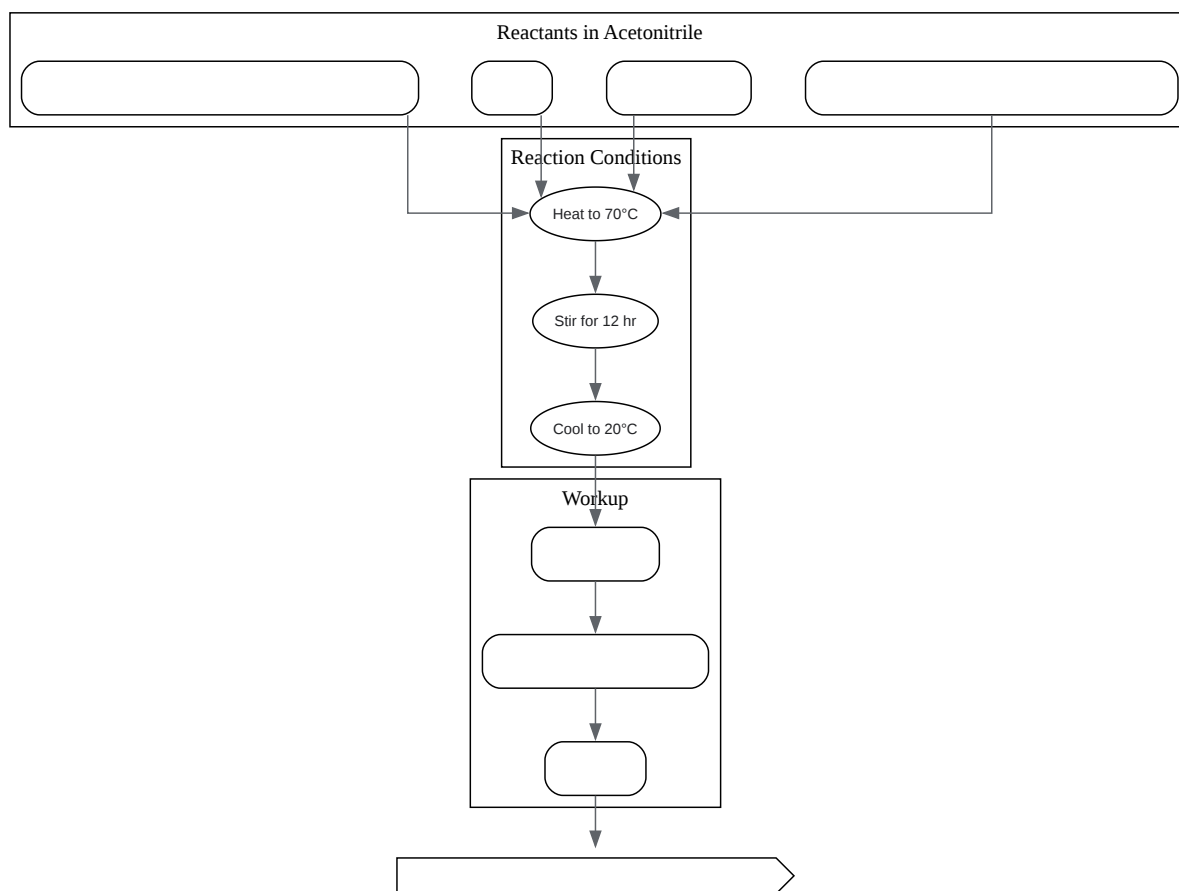
Thiophene-based Herbicides

While specific quantitative data on the herbicidal efficacy of **methyl thiane-4-carboxylate** was not found, the synthesis of complex thiophene carboxylate derivatives for herbicidal applications is documented. For instance, a patent describes a method for preparing methyl 4-[(4,5-dihydro-3-methoxy-4-methyl-5-oxo-1H-1,2,4-triazol-1-yl)carbonyl)sulfamoyl]-5-methylthiophene-3-carboxylate[5]. This highlights the use of the thiophene carboxylate core in creating potent herbicides.

Experimental Protocol: Synthesis of Methyl 4-[(4,5-dihydro-3-methoxy-4-methyl-5-oxo-1H-1,2,4-triazol-1-yl)carbonyl)sulfamoyl]-5-methylthiophene-3-carboxylate[5]

This protocol describes a one-pot synthesis of a complex thiophene-based herbicide.

Workflow for One-Pot Herbicide Synthesis



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Caption: One-pot synthesis of a thiophene-based herbicide.

Materials:

- Methyl 4-(chlorosulfonyl)-5-methylthiophene-3-carboxylate
- Sodium cyanate (NaOCN)
- N-methylimidazole
- 5-methoxy-4-methyl-2,4-dihydro-3H-1,2,4-triazol-3-one
- Acetonitrile
- 10% Hydrochloric acid

Procedure:

- In a reaction vessel, charge acetonitrile, methyl 4-(chlorosulfonyl)-5-methylthiophene-3-carboxylate, NaOCN, N-methylimidazole, and 5-methoxy-4-methyl-2,4-dihydro-3H-1,2,4-triazol-3-one.
- Heat the mixture to 70°C and stir for 12 hours.
- Cool the reaction mixture to 20°C.
- Filter the resulting precipitate.
- Wash the precipitate with 10% HCl and then with water.
- Dry the solid at 50°C to obtain the final product.

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